

# Stability of N-nitroso-nebivolol: A Technical Guide for Drug Development Professionals

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## Compound of Interest

Compound Name: *N-nitroso-nebivolol*

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An In-depth Examination of Analytical Methodologies and Potential Degradation Pathways

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current knowledge regarding the stability of **N-nitroso-nebivolol**, a nitrosamine impurity of the beta-blocker nebivolol. While extensive research has been conducted on the detection and quantification of this impurity, publicly available data on its forced degradation and stability under various stress conditions is limited. This document summarizes the known information on the formation and analysis of **N-nitroso-nebivolol** and extrapolates potential stability characteristics based on the behavior of the parent drug, nebivolol, and the general chemistry of nitrosamines.

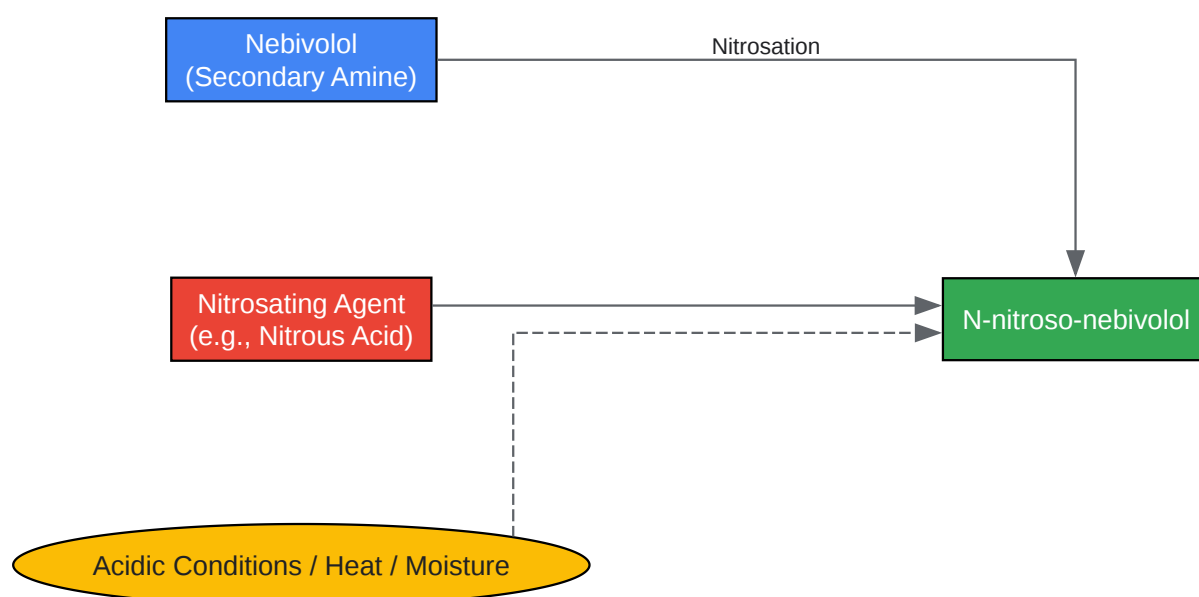
## Introduction

**N-nitroso-nebivolol** is a nitrosamine drug substance-related impurity (NDSRI) that can form during the synthesis, storage, or handling of nebivolol.[1] Its formation typically occurs when the secondary amine functionality of the nebivolol molecule reacts with nitrosating agents, particularly under conditions involving heat, moisture, or acidity.[1][2] Due to the potential health risks associated with nitrosamine impurities, regulatory agencies such as the FDA and EMA have established stringent limits for their presence in pharmaceutical products.

Understanding the stability of **N-nitroso-nebivolol** is crucial for developing robust control strategies, ensuring product quality, and maintaining patient safety. This guide outlines the analytical methods for its detection and provides insights into its likely behavior under stress conditions.

## Formation Pathway of N-nitroso-nebivolol

The formation of **N-nitroso-nebivolol** is a chemical process involving the nitrosation of the secondary amine in the nebivolol structure. This reaction is a key area of focus in the pharmaceutical industry for impurity control.



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**Figure 1:** Formation of **N-nitroso-nebivolol**.

## Stability Profile of N-nitroso-nebivolol: An Evidence Gap

As of late 2025, specific studies detailing the forced degradation of **N-nitroso-nebivolol** under various stress conditions (acidic, basic, oxidative, thermal, and photolytic) are not extensively available in the public domain. The majority of published research focuses on the stability of the

parent drug, nebivolol. Therefore, the following sections on stability are based on extrapolations from nebivolol's degradation and general chemical principles of nitrosamines.

## Insights from Nebivolol Forced Degradation Studies

Forced degradation studies on nebivolol indicate that it is susceptible to degradation under acidic, basic, and oxidative conditions.[3] It is reasonable to hypothesize that **N-nitroso-nebivolol** may exhibit similar or even greater instability under these conditions, particularly acidic environments which can facilitate denitrosation or other degradation pathways.

Table 1: Summary of Forced Degradation Studies on Nebivolol

| Stress Condition      | Reagents and Conditions           | Observed Degradation of Nebivolol                                                                | Potential Implication for N-nitroso-nebivolol Stability                                                                                                |
|-----------------------|-----------------------------------|--------------------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------|
| Acid Hydrolysis       | 0.1N HCl at 70°C for 1 hour       | Significant degradation observed, with the formation of a major degradation product.[3]          | N-nitroso-nebivolol is likely to be unstable. Acidic conditions could lead to denitrosation, reverting it to nebivolol, or other degradation products. |
| Base Hydrolysis       | 0.1N NaOH at 70°C for 1 hour      | No significant degradation observed in some studies,[3] while others report partial degradation. | The stability of N-nitroso-nebivolol under basic conditions is uncertain but may be greater than under acidic conditions.                              |
| Oxidative Degradation | 30% H <sub>2</sub> O <sub>2</sub> | Decomposition occurred, resulting in a distinct degradation product.[3]                          | N-nitroso-nebivolol is expected to be susceptible to oxidation, potentially leading to the formation of various oxidized derivatives.                  |
| Thermal Degradation   | Dry Heat                          | Stable.[3]                                                                                       | N-nitroso-nebivolol may exhibit thermal stability in the solid state, though this requires experimental verification.                                  |
| Photodegradation      | UV light                          | Stable.[3]                                                                                       | The photostability of N-nitroso-nebivolol is unknown and should be experimentally                                                                      |

determined according  
to ICH Q1B  
guidelines.[4]

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Note: The information in Table 1 is based on studies of nebivolol and provides a hypothetical outlook for **N-nitroso-nebivolol**. Rigorous experimental studies are required to confirm the stability of **N-nitroso-nebivolol**.

## Experimental Protocols for Analysis of N-nitroso-nebivolol

Highly sensitive and specific analytical methods are essential for the detection and quantification of **N-nitroso-nebivolol** at trace levels. Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the most widely adopted technique.

### Sample Preparation (for Nebivolol Tablets)

- Weigh and finely powder a representative number of nebivolol tablets.
- Transfer an amount of powder equivalent to a specified dose of nebivolol into a suitable volumetric flask.
- Add a diluent (e.g., a mixture of methanol and water) and vortex to disperse the powder.
- Sonicate for a specified period to ensure complete dissolution of the analyte.
- Centrifuge the solution to separate undissolved excipients.
- Filter the supernatant through a 0.22 µm filter into an HPLC vial for analysis.

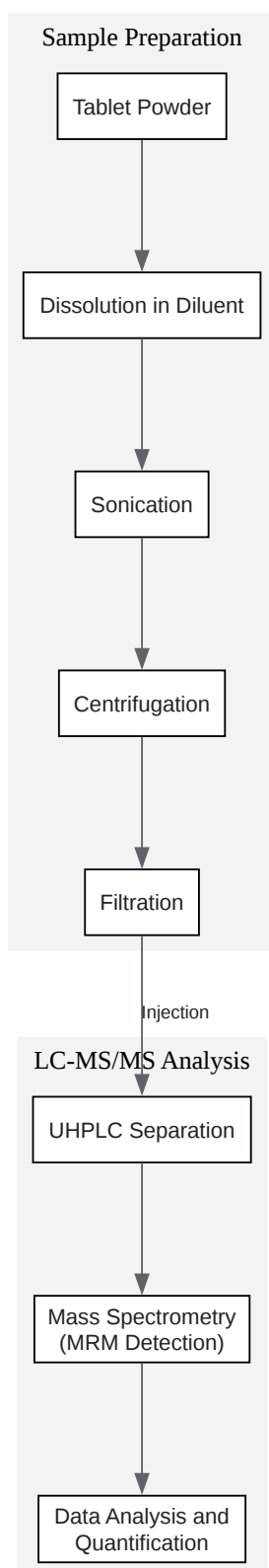
### Analytical Method: LC-MS/MS

A highly sensitive and robust method for the quantitation of **N-nitroso-nebivolol** in nebivolol tablet formulations has been developed using an Agilent 6495D triple quadrupole LC/MS system.

Table 2: Example of LC-MS/MS Method Parameters for **N-nitroso-nebivolol** Analysis

| Parameter              | Condition                                                      |
|------------------------|----------------------------------------------------------------|
| Chromatographic System | UHPLC system coupled to a triple quadrupole mass spectrometer  |
| Column                 | Agilent Pursuit XRs 3 Diphenyl, 150 mm x 3 mm, or equivalent   |
| Mobile Phase A         | 1 mM ammonium trifluoroacetate and 0.004% formic acid in water |
| Mobile Phase B         | Methanol                                                       |
| Flow Rate              | 0.5 mL/min                                                     |
| Injection Volume       | 10 $\mu$ L                                                     |
| Ionization Mode        | Positive Electrospray Ionization (ESI+)                        |
| MRM Transitions        | Precursor and product m/z are 435.2 and 418.2 respectively.    |

The method demonstrates excellent sensitivity with a limit of detection (LOD) of 2 pg/mL and a limit of quantification (LOQ) of 5 pg/mL.



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**Figure 2:** General workflow for the analysis of **N-nitroso-nebivolol**.

## Conclusion and Future Perspectives

The control of **N-nitroso-nebivolol** is a critical aspect of ensuring the quality and safety of nebivolol-containing drug products. While robust analytical methods for its quantification are well-established, there remains a clear need for comprehensive stability studies on the impurity itself. Future research should focus on performing forced degradation studies on **N-nitroso-nebivolol** to definitively characterize its stability profile under various stress conditions. This data will be invaluable for developing effective risk mitigation strategies, establishing appropriate storage and handling conditions, and ensuring the long-term stability of nebivolol formulations. For now, a conservative approach based on the known degradation pathways of nebivolol and the general reactivity of nitrosamines is recommended.

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